

(R)-ONO-2952 solubility and stability issues

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Compound of Interest

Compound Name: (R)-ONO-2952

Cat. No.: B10829530

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Technical Support Center: (R)-ONO-2952

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, stability, and handling of **(R)-ONO-2952**.

Frequently Asked Questions (FAQs)

Q1: What is **(R)-ONO-2952**?

(R)-ONO-2952 is the R-enantiomer of ONO-2952, a potent and selective antagonist of the Translocator Protein (TSPO), an 18 kDa protein located on the outer mitochondrial membrane. It is an orally active compound that has been investigated for its anti-stress effects and potential therapeutic applications in conditions like irritable bowel syndrome (IBS).

Q2: What is the primary mechanism of action for **(R)-ONO-2952**?

As a TSPO antagonist, **(R)-ONO-2952** is understood to exert its effects by inhibiting the function of TSPO. In preclinical studies, ONO-2952 has been shown to inhibit stress-induced neurosteroid accumulation and noradrenaline release in the brain. The antagonism of TSPO is thought to modulate the stress response, which may underlie its therapeutic potential.

Q3: What are the recommended solvents for dissolving **(R)-ONO-2952**?

(R)-ONO-2952 is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO). For in vivo studies, a common approach involves preparing a stock solution in DMSO, which is then

further diluted in a vehicle like corn oil.

Q4: What are the recommended storage conditions for **(R)-ONO-2952** stock solutions?

To ensure the stability of **(R)-ONO-2952**, it is crucial to store stock solutions properly.

Recommended storage conditions are:

- -80°C: for up to 6 months.
- -20°C: for up to 1 month.

It is advisable to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.

Troubleshooting Guides

Solubility Issues

Problem: My **(R)-ONO-2952** solution is cloudy or has visible precipitate after dilution in an aqueous buffer.

Possible Causes:

- **Exceeding Solubility Limit:** **(R)-ONO-2952** has low aqueous solubility. When a concentrated stock solution in an organic solvent (like DMSO) is diluted into an aqueous buffer (e.g., PBS or cell culture media), the concentration of **(R)-ONO-2952** may exceed its solubility limit in the final aqueous environment, leading to precipitation.
- **Rapid Dilution:** Adding the aqueous buffer directly to the concentrated organic stock solution can cause a rapid, localized change in solvent polarity, leading to immediate precipitation.
- **Low Final Concentration of Organic Co-solvent:** The percentage of the organic co-solvent (e.g., DMSO) in the final aqueous solution may be too low to keep the compound dissolved.

Solutions:

- **Optimize Final Concentration:** Whenever possible, work with a final concentration of **(R)-ONO-2952** that is below its known aqueous solubility limit.

- **Controlled Dilution:** Always add the concentrated organic stock solution dropwise to the larger volume of the aqueous buffer while vigorously vortexing or stirring. This ensures a more gradual change in solvent polarity and better dispersion of the compound.
- **Increase Co-solvent Concentration:** If your experimental system allows, increasing the final concentration of the organic co-solvent can help maintain solubility. However, be mindful of the potential for solvent-induced toxicity in cell-based assays. It is recommended to keep the final DMSO concentration below 0.5% in most cell cultures.
- **Use of Surfactants:** For in vivo preparations, the use of a surfactant like Tween-80 can help to create a more stable suspension.
- **Sonication and Heating:** If precipitation occurs, gentle sonication or warming of the solution may help to redissolve the compound. However, be cautious with heating as it could potentially degrade the compound.

Stability Issues

Problem: I am concerned about the stability of my **(R)-ONO-2952** solution over time.

Possible Causes:

- **Improper Storage:** Storing stock solutions at inappropriate temperatures or for longer than the recommended duration can lead to degradation.
- **Repeated Freeze-Thaw Cycles:** Multiple freeze-thaw cycles can degrade the compound and affect its activity.
- **Exposure to Light:** Although not specifically documented for **(R)-ONO-2952**, many organic compounds are light-sensitive.

Solutions:

- **Adhere to Recommended Storage Conditions:** Store stock solutions at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).
- **Aliquot Stock Solutions:** Prepare single-use aliquots of your stock solution to avoid repeated freeze-thaw cycles.

- **Protect from Light:** As a general good practice, store solutions in amber vials or tubes wrapped in foil to protect them from light.
- **Prepare Fresh Working Solutions:** For optimal results, it is recommended to prepare fresh working solutions from your stock solution on the day of the experiment.

Signs of Degradation:

While specific degradation products for **(R)-ONO-2952** are not extensively documented in publicly available literature, general signs of compound degradation can include:

- A change in the color or clarity of the solution.
- The appearance of new peaks or a decrease in the main peak area when analyzed by chromatography (e.g., HPLC).
- A loss of biological activity in your experimental system.

If you suspect degradation, it is best to use a fresh vial of the compound or a newly prepared stock solution.

Data Presentation

Table 1: Solubility and Storage of **(R)-ONO-2952**

Parameter	Details	Source
Solubility	≥ 5.5 mg/mL (13.79 mM) in a 1:9 mixture of DMSO and Corn oil.	
Storage of Stock Solutions	-80°C for up to 6 months; -20°C for up to 1 month.	

Experimental Protocols

Protocol 1: Preparation of **(R)-ONO-2952** for In Vivo Oral Administration

This protocol is adapted from information provided by suppliers for ONO-2952.

Materials:

- **(R)-ONO-2952** powder
- DMSO
- Corn oil
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

- Prepare a Concentrated Stock Solution:
 - Dissolve **(R)-ONO-2952** in DMSO to create a concentrated stock solution (e.g., 55 mg/mL). Ensure the powder is completely dissolved by vortexing.
- Prepare the Working Solution:
 - For a 1 mL working solution, add 100 μ L of the 55 mg/mL DMSO stock solution to 900 μ L of corn oil.
 - Mix thoroughly by vortexing to ensure a uniform suspension. This will yield a final concentration of 5.5 mg/mL.
- Administration:
 - The working solution should be prepared fresh on the day of administration.
 - Administer the solution orally to the animal model at the desired dosage.

Protocol 2: Preparation of (R)-ONO-2952 for Cell-Based Assays

This is a general protocol for preparing a poorly aqueous-soluble compound for in vitro experiments.

Materials:

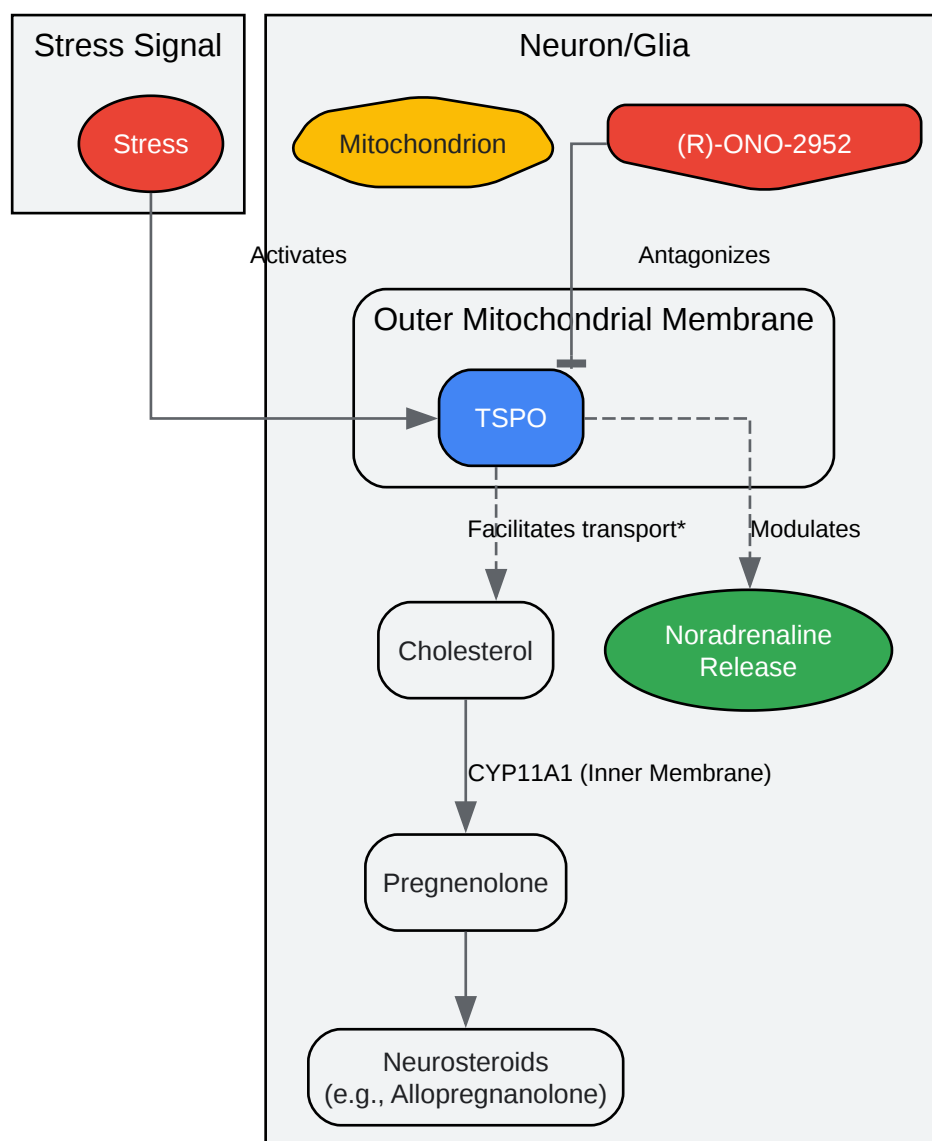
- **(R)-ONO-2952** powder
- DMSO
- Sterile cell culture medium or desired aqueous buffer (e.g., PBS)
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

- Prepare a High-Concentration Stock Solution:
 - Dissolve **(R)-ONO-2952** in 100% DMSO to a high concentration (e.g., 10 mM). This stock solution should be clear.
 - Store this stock solution in single-use aliquots at -80°C.
- Prepare an Intermediate Dilution (Optional but Recommended):
 - On the day of the experiment, thaw a single aliquot of the 10 mM stock solution.
 - Prepare an intermediate dilution in 100% DMSO (e.g., 1 mM).
- Prepare the Final Working Solution:
 - Determine the final concentration of **(R)-ONO-2952** needed for your experiment.
 - Add the appropriate volume of the DMSO stock (or intermediate dilution) to your cell culture medium or aqueous buffer. Crucially, add the DMSO stock to the aqueous solution while vortexing the aqueous solution.

- Ensure the final concentration of DMSO in the working solution is low enough to not affect your cells (typically $\leq 0.5\%$).
- Visually inspect the final working solution for any signs of precipitation. If the solution is cloudy, you may need to lower the final concentration of **(R)-ONO-2952**.

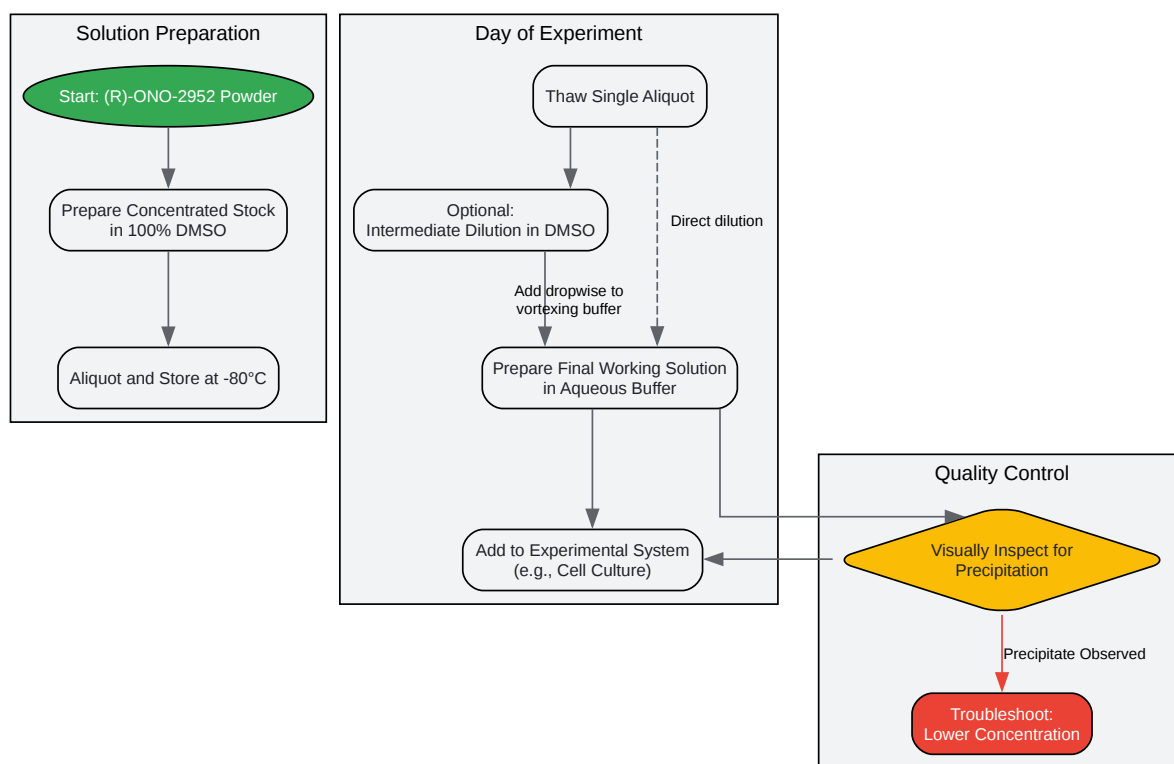
Visualizations



*The exact role of TSPO in steroidogenesis is debated.

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Caption: Mechanism of action of **(R)-ONO-2952** as a TSPO antagonist.



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Caption: Workflow for preparing **(R)-ONO-2952** for in vitro experiments.

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